

Unveiling the Bioactivity of Roselipin 2A: A Technical Guide

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Compound of Interest

Compound Name: Roselipin 2A

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This technical guide provides an in-depth overview of the biological activity of **Roselipin 2A**, a natural glycolipid isolated from the marine fungus *Gliocladium roseum* KF-1040. This document collates available quantitative data, details experimental methodologies, and visualizes key pathways to facilitate further research and drug development efforts.

Core Biological Activity: Inhibition of Diacylglycerol Acyltransferase (DGAT)

Roselipin 2A is a member of the roselipin family of compounds, which have been identified as inhibitors of diacylglycerol acyltransferase (DGAT).^{[1][2][3][4]} DGAT is a crucial enzyme in the triglyceride synthesis pathway, making it a potential therapeutic target for metabolic disorders. The chemical structure of **Roselipin 2A** is characterized as the 6"-O-acetyl derivative of Roselipin 1A, with a chemical formula of C₄₂H₇₄O₁₅.^{[5][6]}

Quantitative Data: DGAT Inhibition

The inhibitory activity of the roselipin family against DGAT has been quantified, with IC₅₀ values providing a measure of their potency.

Compound Family	Target Enzyme	Source of Enzyme	IC50 Value (µM)
Roselipins (1A, 1B, 2A, 2B)	Diacylglycerol Acyltransferase (DGAT)	Rat liver microsomes	15 - 22[1][2][3][4]

Secondary Biological Activity: Antimicrobial Effects

In addition to its enzymatic inhibition, the roselipin family has demonstrated antimicrobial properties.

Quantitative Data: Antimicrobial Activity

Roselipins have been shown to possess activity against certain fungal species.[1][3][4]

Compound Family	Target Organism	Type of Activity
Roselipins	Saccharomyces cerevisiae	Antimicrobial[1][3][4]
Roselipins	Aspergillus niger	Antimicrobial[1][3][4]

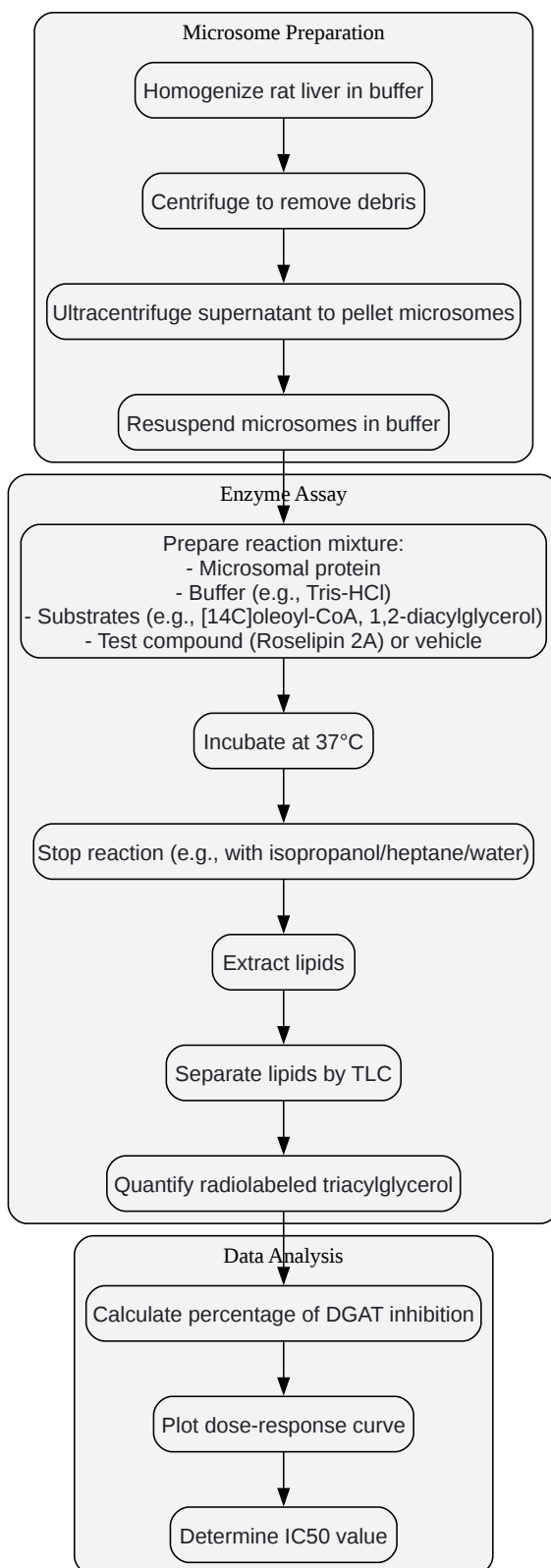
Note: Specific quantitative data such as Minimum Inhibitory Concentration (MIC) for **Roselipin 2A** against these organisms are not detailed in the currently available literature.

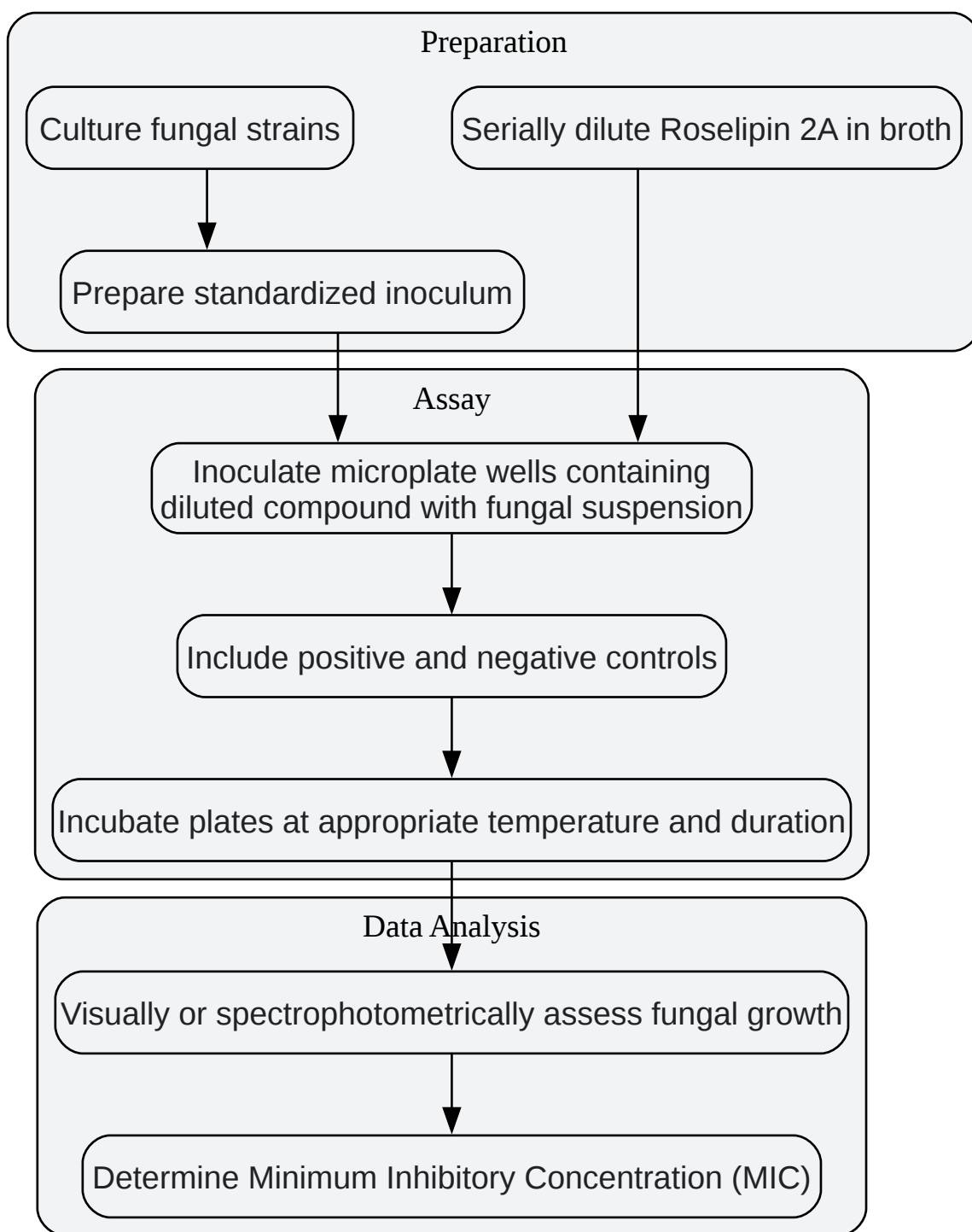
Experimental Protocols

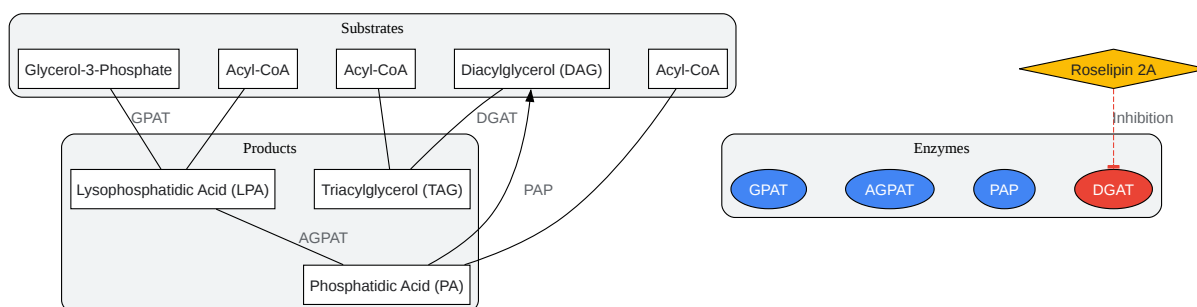
Detailed experimental protocols are crucial for the replication and extension of research findings. The following sections outline the general methodologies employed for the key experiments cited.

Diacylglycerol Acyltransferase (DGAT) Inhibition Assay

The inhibitory effect of roselipins on DGAT activity was assessed using an enzyme assay system with rat liver microsomes.[2] While the specific, detailed protocol for the roselipin studies is not publicly available, a general methodology for such an assay is presented below.







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